

# Angle-Resolved Photoemission Spectroscopy (ARPES) of WTe<sub>2</sub>: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Tungsten telluride (WTe<sub>2</sub>)

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## Introduction to Tungsten Ditelluride (WTe<sub>2</sub>)

Tungsten ditelluride (WTe<sub>2</sub>) is a transition metal dichalcogenide (TMD) that has garnered significant research interest due to its unique electronic and topological properties. It crystallizes in a layered orthorhombic structure with the space group Pmn2<sub>1</sub>. Within each layer, tungsten atoms form zigzag chains, leading to strong in-plane anisotropy. These layers are held together by weak van der Waals forces, allowing for exfoliation down to a single monolayer.

WTe<sub>2</sub> is a semimetal, characterized by the presence of both electron and hole pockets in its electronic structure, leading to a near-perfect compensation of charge carriers.<sup>[1]</sup> This property is believed to be the origin of its extremely large and non-saturating magnetoresistance.<sup>[1]</sup> Furthermore, WTe<sub>2</sub> is a candidate for a type-II Weyl semimetal, a topological phase of matter characterized by the existence of Weyl points, which are points in momentum space where non-degenerate electronic bands cross.<sup>[2][3]</sup> These Weyl points are predicted to be connected by surface states known as Fermi arcs, which are a key signature of this topological phase.<sup>[2][3]</sup>

## Core Principles of Angle-Resolved Photoemission Spectroscopy (ARPES)

Angle-resolved photoemission spectroscopy (ARPES) is a powerful experimental technique that directly probes the electronic band structure of crystalline solids. The process is based on the photoelectric effect. When a photon from a high-energy light source (typically synchrotron or laser) impinges on a sample, it can excite an electron, causing it to be ejected from the material's surface.

By measuring the kinetic energy ( $E_{\text{kin}}$ ) and the emission angle ( $\theta, \phi$ ) of these photoemitted electrons, one can determine their binding energy ( $E_{\text{B}}$ ) and crystal momentum ( $k$ ) within the solid. The relationship between these quantities is governed by the conservation of energy and momentum. The in-plane momentum of the electron ( $k_{\parallel}$ ) is conserved during the photoemission process. This direct measurement of the energy-momentum relationship allows for the mapping of the electronic band dispersion and the Fermi surface of the material.

## Experimental Protocols for ARPES on WTe<sub>2</sub>

High-quality ARPES data on WTe<sub>2</sub> requires meticulous sample preparation and precise control over the experimental parameters. The following outlines a typical experimental protocol.

### Sample Preparation

- **Crystal Growth:** High-quality single crystals of WTe<sub>2</sub> are typically grown using chemical vapor transport or flux growth methods.
- **Mounting:** The single crystal is mounted on a sample holder using conductive epoxy to ensure good electrical contact and thermal conductivity, which is crucial for low-temperature measurements.
- **Cleaving:** To obtain a clean, atomically flat surface, the WTe<sub>2</sub> crystal is cleaved in-situ under ultra-high vacuum (UHV) conditions (typically  $< 1 \times 10^{-10}$  Torr). This is a critical step as the surface of WTe<sub>2</sub> can be sensitive to contamination. A common method is to glue a post to the top surface of the crystal and knock it off inside the UHV chamber.

### ARPES Measurement Parameters

- **Light Source:** Both synchrotron radiation and laser-based light sources are used for ARPES studies of WTe<sub>2</sub>.

- Synchrotron Radiation: Offers a wide range of tunable photon energies (typically 20-100 eV), which allows for varying the probing depth and distinguishing between surface and bulk states.
- Laser-based ARPES: Provides high energy and momentum resolution and high photon flux, often using a vacuum ultraviolet (VUV) laser (e.g., 6-7 eV). This is particularly useful for resolving fine features in the band structure.
- Analyzer: A hemispherical electron energy analyzer is used to measure the kinetic energy and emission angle of the photoelectrons.
- Temperature: Measurements are typically performed at low temperatures (e.g., 10-20 K) to minimize thermal broadening of the electronic states.
- Polarization: The polarization of the incident light (linear or circular) can be varied to selectively probe electronic states with different orbital symmetries.

## Key ARPES Findings on WTe<sub>2</sub>

ARPES studies have been instrumental in revealing the detailed electronic structure of WTe<sub>2</sub>.

## Electronic Band Structure and Fermi Surface

The Fermi surface of WTe<sub>2</sub> as determined by ARPES consists of several key features:

- Electron and Hole Pockets: The Fermi surface is characterized by the presence of both electron and hole pockets located along the  $\Gamma$ -X direction of the Brillouin zone.<sup>[1]</sup> The near-equal size of these pockets leads to the charge carrier compensation responsible for the material's extreme magnetoresistance.
- Fermi Arcs: A crucial observation in ARPES studies of WTe<sub>2</sub> is the presence of surface states that connect the bulk electron and hole pockets. These are interpreted as the topological Fermi arcs predicted for a type-II Weyl semimetal.<sup>[2][3]</sup>
- Three-Dimensionality: While WTe<sub>2</sub> is a layered material, ARPES studies using variable photon energies have shown a clear dispersion of the electronic states perpendicular to the layers (the  $k_z$  direction), indicating a three-dimensional electronic structure.

## Observation of Weyl Points

A significant challenge in the ARPES investigation of  $\text{WTe}_2$  is the direct observation of the Weyl points. Theoretical calculations predict that the Weyl points are located approximately 50-60 meV above the Fermi level. As ARPES primarily probes occupied electronic states, these Weyl points are not directly accessible in equilibrium measurements. Pump-probe ARPES techniques, where a pump laser pulse excites electrons into unoccupied states before a probe pulse measures their distribution, have been employed to access the electronic structure above the Fermi level and provide evidence for the existence and location of the Weyl points.

## Quantitative Data from ARPES Studies of $\text{WTe}_2$

The following tables summarize key quantitative parameters of the electronic structure of  $\text{WTe}_2$  as determined from various ARPES studies.

| Parameter                | Value  | Experimental Conditions | Reference |
|--------------------------|--|-------------------------|-----------|
| Carrier Concentration    |  |                         |           |
| Electron Density (n)     | $\sim 2\text{-}4 \times 10^{19} \text{ cm}^{-3}$ | Low Temperature         |           |
| Hole Density (p)         | $\sim 2\text{-}4 \times 10^{19} \text{ cm}^{-3}$ | Low Temperature         |           |
| Effective Mass           |  |                         |           |
| Electron ( $m_e$ )       | 0.2 - 0.5 $m_0$                                  | Along $\Gamma$ -X       |           |
| Hole ( $m_h$ )           | 0.3 - 0.6 $m_0$                                  | Along $\Gamma$ -X       |           |
| Fermi Velocity           |  |                         |           |
| $v_F$ (Electron Pocket)  | $2\text{-}5 \times 10^5 \text{ m/s}$             | Along $\Gamma$ -X       |           |
| $v_F$ (Hole Pocket)      | $2\text{-}5 \times 10^5 \text{ m/s}$             | Along $\Gamma$ -X       |           |
| Weyl Point Location      |  |                         |           |
| Energy relative to $E_F$ | $\sim +50 \text{ to } +60 \text{ meV}$           | Theoretical prediction  |           |
| k-space location         | $(\pm 0.11, \pm 0.03, 0) \text{ \AA}^{-1}$       | Theoretical prediction  |           |

Note: The values presented are approximate and can vary depending on the specific experimental conditions and data analysis methods.

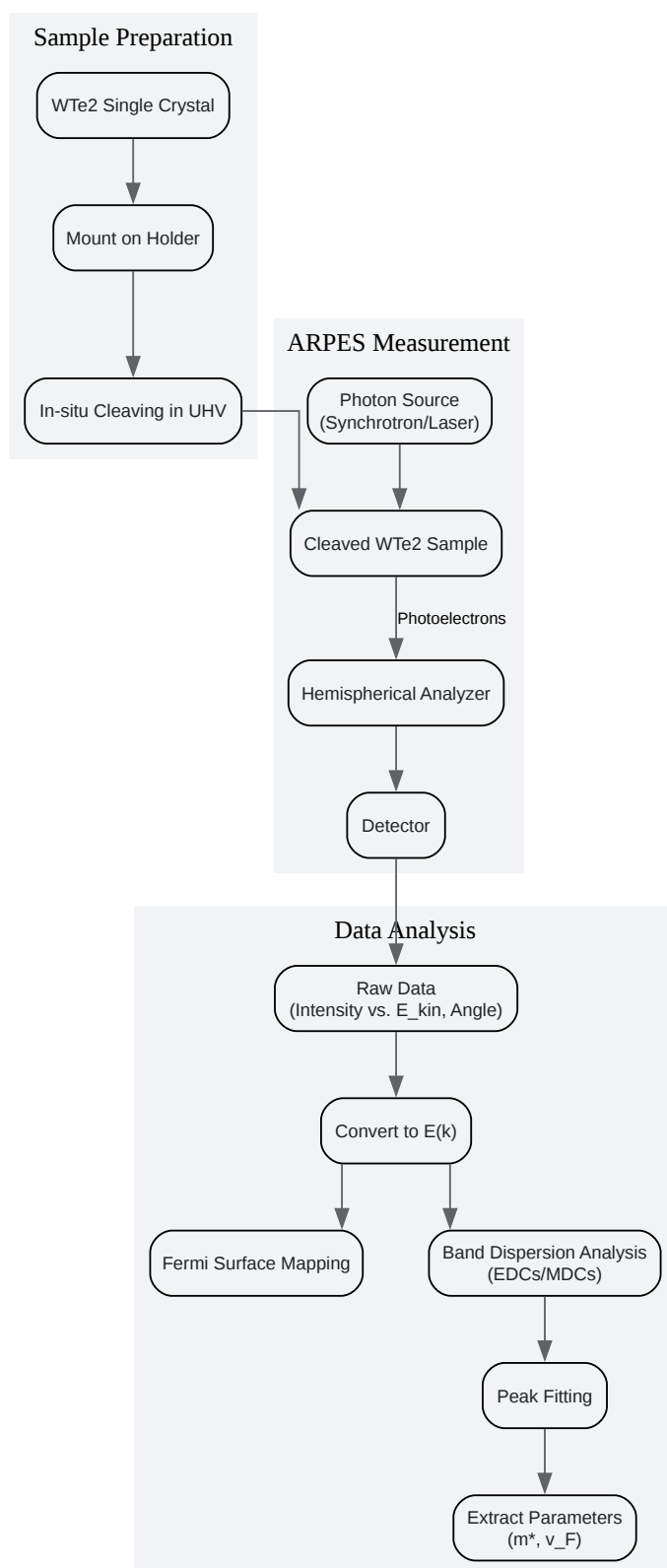
## Data Analysis Workflow

The raw data from an ARPES experiment is a 2D intensity map of photoelectrons as a function of their kinetic energy and emission angle. To extract meaningful physical parameters, this data undergoes a systematic analysis process:

- **Conversion to  $E(k)$  space:** The kinetic energy and angle are converted to binding energy and crystal momentum.
- **Fermi Surface Mapping:** By integrating the intensity in a small energy window around the Fermi level, a map of the Fermi surface in momentum space is generated.
- **Band Dispersion Analysis:** Energy Distribution Curves (EDCs) at fixed momentum and Momentum Distribution Curves (MDCs) at fixed energy are extracted from the 2D intensity maps.
- **Fitting:** The EDCs and MDCs are fitted with Lorentzian or Gaussian functions to determine the peak positions, which correspond to the band energies at specific momenta. This allows for a precise determination of the band dispersion.
- **Extraction of Parameters:** From the fitted band dispersions, quantitative parameters such as effective mass and Fermi velocity can be calculated.

## Visualizations

## Experimental Workflow



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Caption: ARPES experimental workflow for WTe<sub>2</sub>.

## Electronic Band Structure of WTe<sub>2</sub>



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Caption: Schematic of WTe<sub>2</sub> electronic band structure.

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